

What are the fundamental properties of N-Acetylhistidine?

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Compound of Interest

Compound Name: *N-Acetylhistidine*

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N-Acetylhistidine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetylhistidine (NAH) is an acetylated derivative of the amino acid L-histidine, increasingly recognized for its diverse physiological roles, particularly in poikilothermic vertebrates. While historically viewed as a simple metabolite, emerging research has highlighted its significance as a major organic osmolyte, with proposed functions in cellular hydration and tissue protection. This technical guide provides an in-depth overview of the fundamental properties of **N-Acetylhistidine**, including its physicochemical characteristics, biological functions, and metabolic pathways. Detailed experimental protocols for its analysis and characterization are provided, alongside visualizations of its key functional mechanisms to support further research and drug development efforts.

Physicochemical Properties

N-Acetylhistidine is a small, water-soluble molecule. Its chemical structure consists of an L-histidine core with an acetyl group attached to the alpha-amino group. This acetylation alters the charge and polarity of the parent amino acid, influencing its biological activity and distribution.

Chemical and Physical Data

The key quantitative properties of **N-Acetylhistidine** are summarized in the tables below for easy reference and comparison.

Table 1: General and Chemical Properties of N-Acetyl-L-histidine

Property	Value	Source(s)
IUPAC Name	(2S)-2-acetamido-3-(1H-imidazol-4-yl)propanoic acid	[1] [2]
CAS Number	2497-02-1	[3]
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃	[3] [4]
Average Molecular Weight	197.19 g/mol	[3] [4]
Monoisotopic Molecular Weight	197.080041226 g/mol	[1]
Appearance	White to off-white crystalline powder	[5]

Table 2: Physicochemical Properties of N-Acetyl-L-histidine

Property	Value	Source(s)
Melting Point	187 °C	[1][6]
Water Solubility	11360 mg/L @ 25 °C (estimated)	[1]
logP	-1.600 (estimated)	[1]
pKa (Strongest Acidic)	3.53	[1]
pKa (Strongest Basic)	6.55	[1]
Polar Surface Area	95.08 Å ²	[1]
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	4	[1]
Rotatable Bond Count	4	[1]

Biological and Metabolic Functions

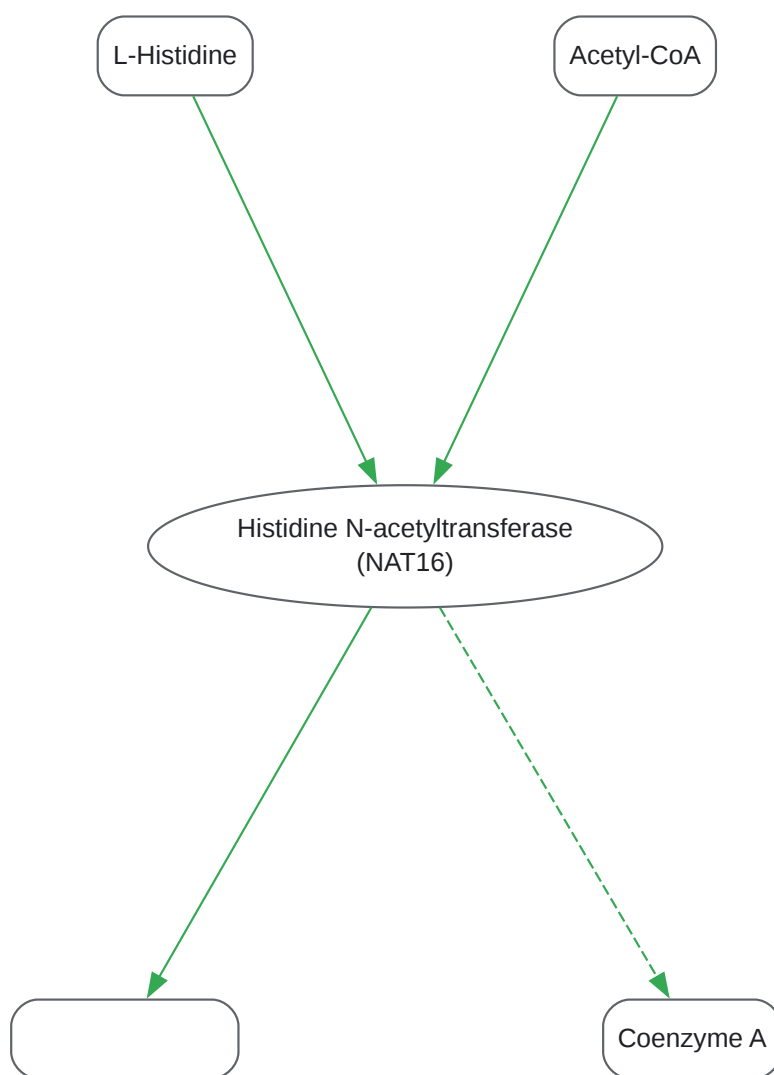
N-Acetylhistidine is a prominent biomolecule in the brain, retina, and lens of poikilothermic (cold-blooded) vertebrates such as fish, amphibians, and reptiles.[7][8] In these organisms, it functions as a major osmolyte, helping to maintain cellular volume and integrity in the face of osmotic stress.[7] In contrast, its concentration is significantly lower in homeothermic (warm-blooded) vertebrates, including mammals.[7]

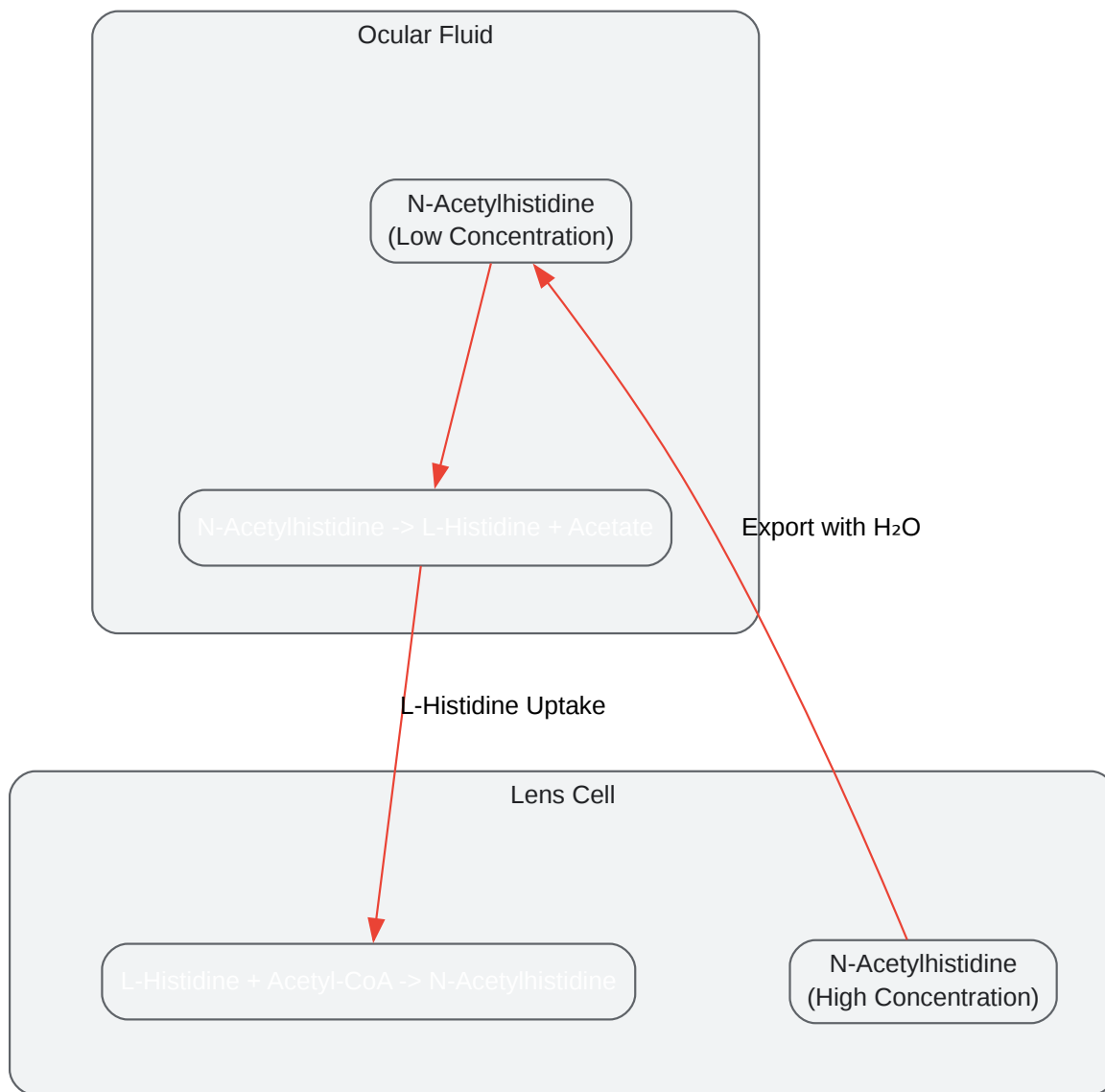
Biosynthesis and Degradation

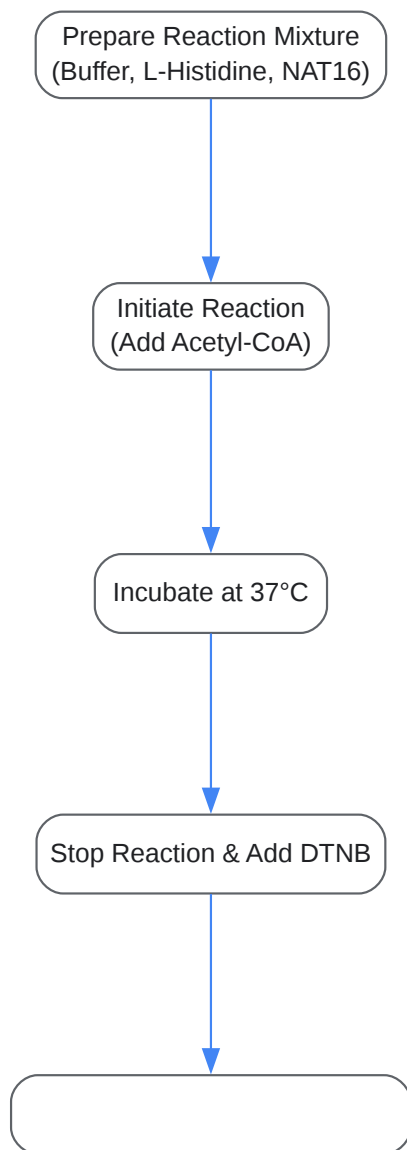
The metabolism of **N-Acetylhistidine** is a tightly regulated process.

- **Biosynthesis:** **N-Acetylhistidine** is synthesized from L-histidine and acetyl-CoA by the enzyme histidine N-acetyltransferase (EC 2.3.1.33).[7][9] Recent research has identified the fish homolog of the human predicted gene NAT16 as the enzyme responsible for NAH synthesis.[9]
- **Degradation:** The hydrolysis of **N-Acetylhistidine** back to L-histidine and acetate is catalyzed by **N-acetylhistidine** deacetylase (also known as anserinase).[7]

The following diagram illustrates the biosynthesis of **N-Acetylhistidine**.







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